

# Application Notes and Protocols for NICE-01 in Cell Culture Experiments

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## Compound of Interest

Compound Name: NICE-01

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## Abstract

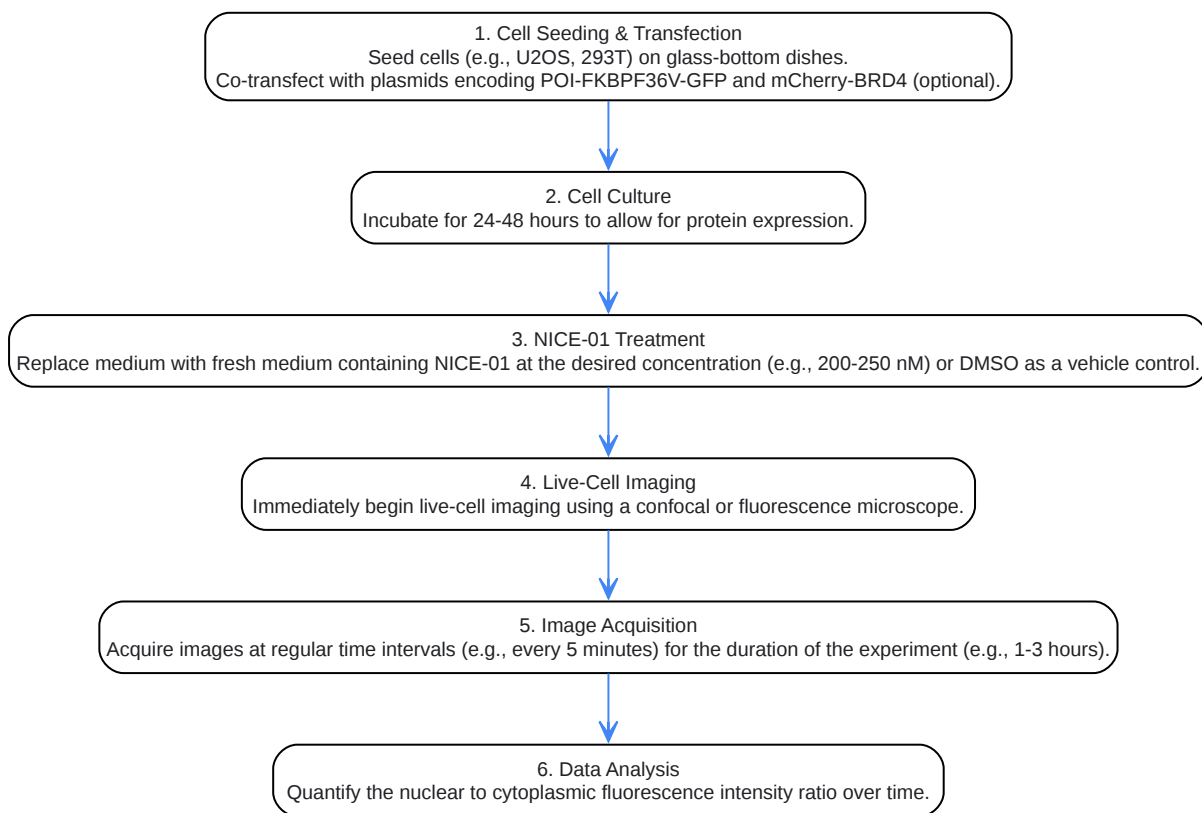
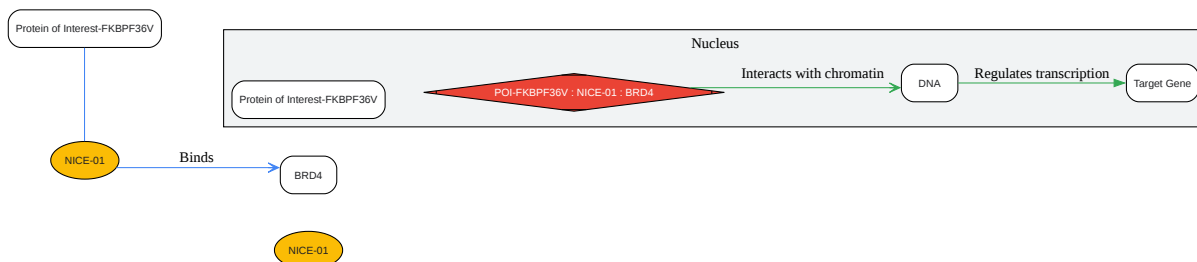
These application notes provide a comprehensive guide for the utilization of **NICE-01**, a bifunctional small molecule, in cell culture experiments. **NICE-01** facilitates the nuclear import of cytosolic proteins by leveraging the endogenous nuclear protein Bromodomain-containing protein 4 (BRD4) as a carrier. This document outlines the mechanism of action, provides detailed protocols for key applications, and presents quantitative data to guide experimental design.

## Introduction

**NICE-01** (also known as AP1867-PEG2-JQ1) is a novel research tool for manipulating the subcellular localization of proteins. It is a bifunctional molecule composed of AP1867, which binds to a mutant FKBP (FKBPF36V), and JQ1, a potent inhibitor of the BET bromodomain family, including BRD4. By simultaneously binding to a cytosolic protein of interest tagged with FKBPF36V and the nuclear-localized BRD4, **NICE-01** effectively shuttles the target protein into the nucleus. This targeted nuclear import allows for the investigation of a protein's nuclear function and the potential for therapeutic intervention by controlling transcriptional regulation.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

## Mechanism of Action

The "Nuclear Import and Control of Expression" (NICE) concept relies on the tripartite complex formed by **NICE-01**, the FKBP36V-tagged cytosolic protein, and the endogenous nuclear protein BRD4. This complex is then actively transported into the nucleus through the nuclear pore complex, effectively trapping the cytosolic protein within the nuclear compartment.<sup>[2][3]</sup>



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## References

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